

In-depth Technical Guide: 1-Methoxy-2-methyl-1-propene-1-ol

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Compound of Interest

Compound Name: 1-Methoxy-2-methyl-1-propene-1-ol

Cat. No.: B065155

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Notice: Comprehensive experimental and biological data for **1-Methoxy-2-methyl-1-propene-1-ol** is not readily available in the public domain. This guide summarizes the existing fundamental chemical information.

Molecular Structure and Properties

1-Methoxy-2-methyl-1-propene-1-ol, with the CAS number 187809-34-3, is a small organic molecule.^{[1][2]} Its chemical structure consists of a three-carbon propene backbone with a methoxy group (-OCH₃) and a hydroxyl group (-OH) attached to the first carbon (C1) of the double bond, and two methyl groups (-CH₃) attached to the second carbon (C2).

The IUPAC name for this compound is 1-methoxy-2-methylprop-1-en-1-ol.^[1]

Molecular Formula: C₅H₁₀O₂^{[1][2]}

Canonical SMILES: CC(=C(O)OC)C^[1]

Molecular Weight: 102.133 g/mol ^{[1][2]}

Structural Diagram

Caption: 2D structure of **1-Methoxy-2-methyl-1-propene-1-ol**.

Physicochemical Data

A summary of the computed physicochemical properties of **1-Methoxy-2-methyl-1-propene-1-ol** is provided in the table below.^[1] It is important to note that these are predicted values and have not been experimentally verified in published literature.

Property	Value	Source
Molecular Weight	102.133 g/mol	^[1] ^[2]
XLogP3-AA	1.5	^[1]
Hydrogen Bond Donor Count	1	^[1]
Hydrogen Bond Acceptor Count	2	^[1]
Rotatable Bond Count	2	^[1]
Exact Mass	102.068079557	^[1]
Monoisotopic Mass	102.068079557	^[1]
Topological Polar Surface Area	29.5 Å ²	^[1]
Heavy Atom Count	7	^[1]
Complexity	80.1	^[1]

Experimental Data and Protocols

Despite extensive searches, no detailed experimental protocols for the synthesis or characterization of **1-Methoxy-2-methyl-1-propene-1-ol** have been found in publicly accessible scientific literature. Furthermore, there is no available information regarding its biological activity, signaling pathways, or its potential applications in drug development.

The search for this specific molecule often leads to information on structurally similar but distinct compounds, such as 1-Methoxy-2-propanol. This related compound has a significant body of available data, including synthesis protocols, safety information, and various industrial applications. It is crucial for researchers to distinguish between these compounds to avoid confusion.

Visualization of Workflows and Pathways

Due to the lack of experimental and biological data for **1-Methoxy-2-methyl-1-propene-1-ol**, it is not possible to generate diagrams for signaling pathways or experimental workflows as requested.

Conclusion

1-Methoxy-2-methyl-1-propene-1-ol is a chemically defined entity with basic properties available from computational databases. However, there is a notable absence of published experimental research on this compound. For researchers, scientists, and drug development professionals, this indicates that the synthesis, characterization, and biological evaluation of this molecule represent a novel area of investigation. Any future work on this compound would require the development and documentation of these fundamental experimental protocols.

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References

- 1. 1-Methoxy-2-methylprop-1-EN-1-OL | C₅H₁₀O₂ | CID 10799133 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [In-depth Technical Guide: 1-Methoxy-2-methyl-1-propene-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065155#molecular-structure-of-1-methoxy-2-methyl-1-propene-1-ol]

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